

Benzyl (4-oxocyclohexyl)carbamate safety and handling precautions

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Compound of Interest

Compound Name: Benzyl (4-oxocyclohexyl)carbamate

Cat. No.: B102631

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An In-depth Technical Guide to the Safety and Handling of **Benzyl (4-oxocyclohexyl)carbamate**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for informational purposes only and is not a substitute for a formal Safety Data Sheet (SDS). Always consult the official SDS from your supplier before handling this chemical and adhere to all institutional and regulatory safety protocols.

Introduction

Benzyl (4-oxocyclohexyl)carbamate is a versatile chemical intermediate utilized in various synthetic applications, particularly in the pharmaceutical industry for the development of novel therapeutic agents.^[1] Its unique structure, incorporating a cyclohexanone ring and a carbamate group, makes it a valuable building block in medicinal chemistry.^{[1][2]} Given its role in research and development, a thorough understanding of its safety profile and proper handling procedures is paramount for the protection of laboratory personnel.

This guide provides a comprehensive overview of the known safety and handling precautions for **Benzyl (4-oxocyclohexyl)carbamate**, compiled from available safety data and chemical information.

Hazard Identification and Classification

Benzyl (4-oxocyclohexyl)carbamate is classified as a hazardous substance. The primary health hazard identified is serious eye irritation.[3][4][5] It may also be harmful if ingested or inhaled and is reported to be irritating to mucous membranes and the upper respiratory tract.[3]

GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classification:

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation[4][5]	GHS07	Warning

Table 1: GHS Classification for **Benzyl (4-oxocyclohexyl)carbamate**

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for its safe handling and storage.

Property	Value
CAS Number	16801-63-1[1][2][3][5]
Molecular Formula	C ₁₄ H ₁₇ NO ₃ [1][5]
Molecular Weight	247.29 g/mol [1][5]
Appearance	White to light brown crystal solid[1]
Melting Point	80-84 °C[4]
Purity	≥ 97-98%[1][4]
Storage Class Code	11 - Combustible Solids[4]

Table 2: Physical and Chemical Properties of **Benzyl (4-oxocyclohexyl)carbamate**

Safe Handling and Storage

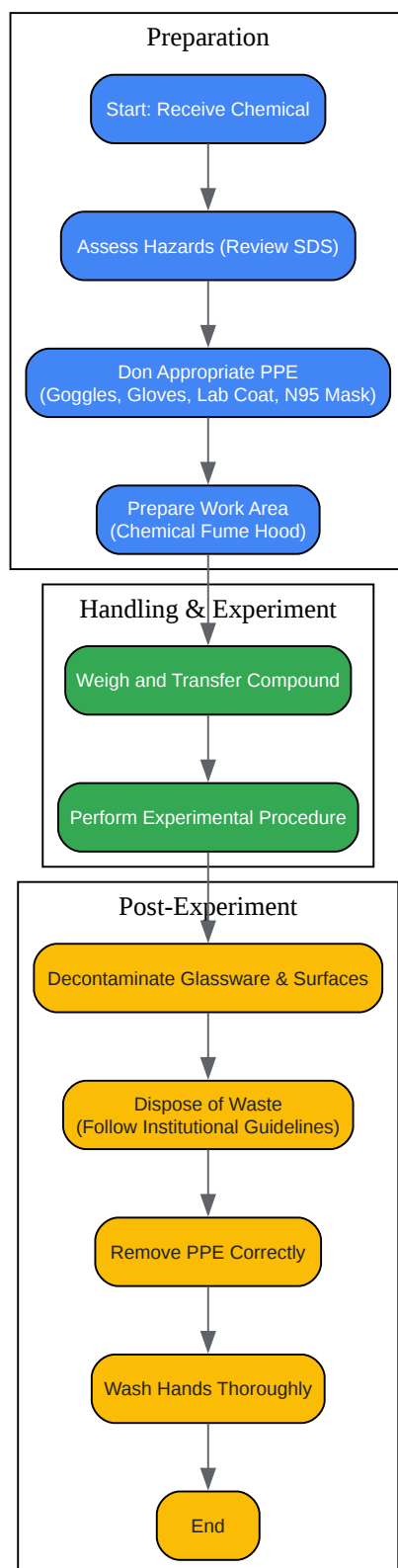
Adherence to strict handling and storage protocols is essential to minimize exposure and ensure the stability of the compound.

Handling

- Engineering Controls: Use only in a chemical fume hood to ensure adequate ventilation.[3] Eyewash stations and safety showers should be readily available.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear protective safety goggles or a face shield.[3]
 - Hand Protection: Wear chemical-resistant gloves (e.g., nitrile or neoprene).[3]
 - Skin and Body Protection: Wear protective clothing and chemical-resistant boots.[3]
 - Respiratory Protection: A dust mask (type N95 or equivalent) should be worn to avoid inhalation of dust.[3][4]
- General Hygiene: Avoid breathing dust or vapor. Do not get in eyes, on skin, or on clothing. [3] Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[6]

Storage

- Conditions: Store in a cool, dry, well-ventilated place.[3] Recommended storage temperature is between 0 - 8 °C.[1]
- Containers: Keep containers tightly closed when not in use.[3]
- Stability: Carbamate esters can be susceptible to hydrolysis. To maintain integrity, store in a dry environment, such as in a desiccator with a drying agent, and consider replacing the air with an inert gas like argon or nitrogen.[7]



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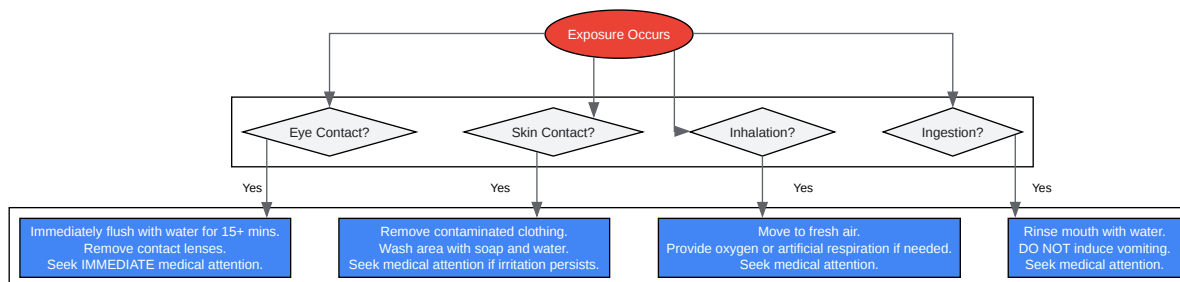
Caption: Workflow for safely handling **Benzyl (4-oxocyclohexyl)carbamate**.

First Aid Measures

Immediate and appropriate first aid is critical in the event of an exposure.

Exposure Route	First Aid Protocol
Eye Contact	Causes serious eye irritation. Immediately flush eyes with plenty of clean, running water for at least 15 minutes, holding the eyelids open.[3][8][9][10] Remove contact lenses if present and easy to do so.[4][11] Continue rinsing. Seek immediate medical attention.[3][8]
Skin Contact	Remove contaminated clothing. Wash the affected area with generous quantities of running water and non-abrasive soap.[3] If irritation persists, seek medical attention.[3]
Inhalation	May be irritating to the upper respiratory tract.[3] Move the exposed person to fresh air at once.[3][9] If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek medical attention.[3]
Ingestion	May be harmful by ingestion.[3] Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.[3]

Table 3: First Aid Procedures for **Benzyl (4-oxocyclohexyl)carbamate** Exposure



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Caption: First aid decision-making process based on exposure route.

Accidental Release and Firefighting Measures

Accidental Release

In the event of a spill, follow these procedures:

- Evacuate: Ventilate the area and evacuate unnecessary personnel.
- Protect: Wear appropriate PPE, including a respirator, impervious boots, and chemical-resistant gloves.[3]
- Contain: Scoop up the solid material and place it into a suitable, labeled container for disposal.[3]
- Clean: Wash the spill area thoroughly after material pickup is complete.[3]

Firefighting

- Hazards: The compound is a combustible solid.[4] It may emit toxic fumes under fire conditions.[3]

- Extinguishing Media: Use extinguishing media appropriate for the surrounding fire. Cool water may be used.[3]

Disposal Considerations

All waste materials should be handled as hazardous waste. The recommended disposal method is to dissolve or mix the material with a combustible solvent and burn it in a regulated chemical incinerator equipped with an afterburner and scrubber.[3] Always adhere to all federal, state, and local environmental regulations for waste disposal.[3]

Toxicological Information

While comprehensive toxicological studies for this specific compound are not widely published, the primary known hazard is serious eye irritation.[3][4][5] It is also classified as potentially harmful by ingestion and inhalation and is an irritant to mucous membranes and the upper respiratory tract.[3] The health hazards of this product have not been fully investigated.[3] Users should handle it with the assumption that it may have other unknown toxicological properties.

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